

# An In-depth Technical Guide to the Fundamental Properties of Ethanedioyl Dibromide

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## Compound of Interest

Compound Name: *Ethanedioyl dibromide*

Cat. No.: *B108731*

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## Abstract

**Ethanedioyl dibromide**, also known as oxalyl bromide, is a highly reactive chemical intermediate with significant applications in organic synthesis. This document provides a comprehensive overview of its fundamental chemical and physical properties, detailed safety and handling protocols, a step-by-step synthesis procedure, and insights into its primary chemical reactivities. The information is structured to serve as a technical resource for laboratory and development settings.

## Chemical Identity and Physical Properties

**Ethanedioyl dibromide** is the diacyl bromide of oxalic acid. Its key identifiers and physical properties are summarized in the tables below for quick reference.

### Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	ethanedioyl dibromide[1]
Synonyms	Oxalyl bromide, Oxalyl dibromide[1]
CAS Number	15219-34-8[1]
Molecular Formula	C <sub>2</sub> Br <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	215.83 g/mol [1]
Canonical SMILES	C(=O)(C(=O)Br)Br[1]
InChI Key	JAZLVNXWYDFQFE-UHFFFAOYSA-N[1]

**Table 2: Physical and Chemical Properties**

Property	Value	Source
Appearance	Clear, colorless to light yellow/dark yellow liquid	[1][2]
Melting Point	-19 °C	[2]
Boiling Point	105-107 °C at 760 mmHg	[2]
Density	~1.517 g/mL at 25 °C	[2]
Refractive Index	~1.522 at 20 °C	[2]
Solubility	Reacts violently with water. Soluble in many organic solvents.	[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification of **ethanedioyl dibromide**'s identity and purity.

**Table 3: Spectroscopic Data**

Technique	Data
<sup>13</sup> C NMR	A single resonance is expected for the two equivalent carbonyl carbons. The chemical shift would be in the typical range for acyl bromides. A spectrum is available on PubChem. <a href="#">[1]</a>
Infrared (IR)	Strong absorption bands characteristic of the C=O stretching in an acyl bromide are expected, typically in the region of 1750-1850 cm <sup>-1</sup> . C-Br stretching bands would appear at lower wavenumbers. An FTIR spectrum is available on PubChem. <a href="#">[1]</a>
Mass Spectrometry	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of bromine atoms and carbon monoxide.

## Synthesis of Ethanedioyl Dibromide

The following is a detailed experimental protocol for the synthesis of **ethanedioyl dibromide**.

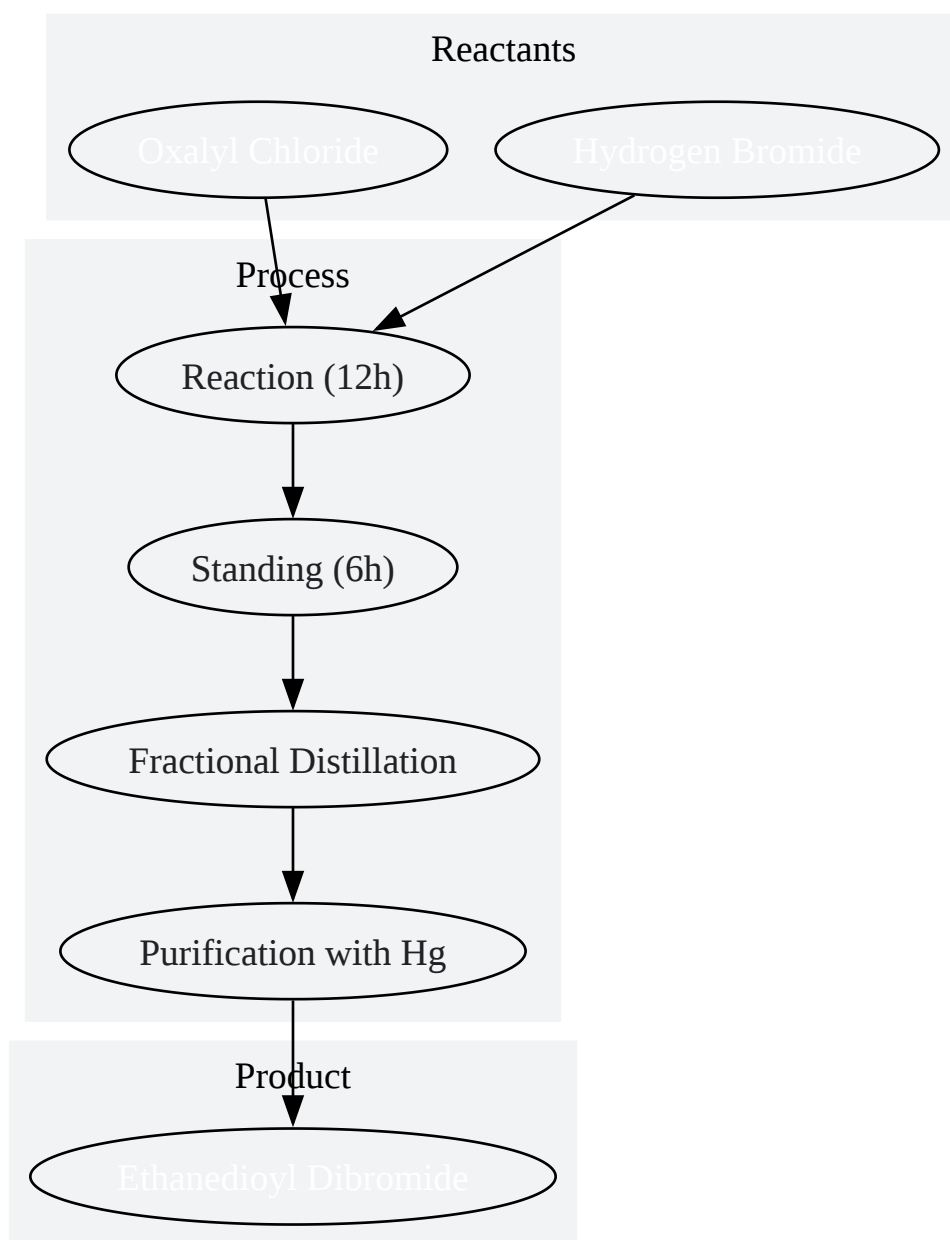
### Experimental Protocol: Synthesis from Oxalyl Chloride

Materials:

- Oxalyl chloride (100 g)
- Hydrogen bromide gas
- Mercury (for purification)
- Distillation apparatus
- Gas dispersion tube

Procedure:

- In a fume hood, place 100 g of pure oxalyl chloride into a suitable reaction flask equipped with a gas dispersion tube and an outlet for exhaust gases.
- Slowly bubble hydrogen bromide gas through the oxalyl chloride. A significant excess of hydrogen bromide is required (approximately 8 moles per mole of oxalyl chloride).
- Continue the gas flow for approximately 12 hours. The reaction mixture should be stirred or agitated to ensure good gas-liquid contact.
- After the initial 12-hour period, allow the mixture to stand for an additional 6 hours.
- Set up a fractional distillation apparatus. Carefully transfer the reaction mixture to the distillation flask.
- Distill the mixture, collecting the fraction that boils at 102-103 °C at a pressure of 720 mmHg. This fraction is the **ethanedioyl dibromide**. The expected yield is approximately 85%.
- To remove any discoloration caused by residual bromine, the collected product can be shaken with a small amount of mercury until the color disappears. The purified product should then be carefully decanted or filtered from the mercury.



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Caption: General workflow for alkene bromination.

## Acylation Reactions

Similar to its more common analogue, oxalyl chloride, **ethanedioyl dibromide** can be used in acylation reactions, such as the formation of amides from amines or esters from alcohols. The high reactivity of the acyl bromide moiety facilitates these transformations.

## Safety and Handling

**Ethanedioyl dibromide** is a hazardous chemical and must be handled with appropriate safety precautions.

**Table 4: GHS Hazard Information**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage <a href="#">[1]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled <a href="#">[1]</a>

### Handling Precautions:

- Work in a well-ventilated fume hood.
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
  - Avoid contact with skin, eyes, and clothing.
  - Do not breathe vapor or mist.
  - Reacts violently with water, releasing corrosive fumes. [\[2\]](#)Keep away from moisture.
  - Store in a cool, dry place in a tightly sealed container. [\[2\]](#)
- First Aid Measures:**
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Conclusion

**Ethanedioyl dibromide** is a valuable and highly reactive reagent in organic synthesis. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and safe utilization in a research and development setting. This guide provides a foundational understanding of these core aspects to aid scientists in their work with this compound.

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## References

- 1. Ethanedioyl dibromide | C2Br2O2 | CID 84841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. application.wiley-vch.de [application.wiley-vch.de]
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